

An In-depth Technical Guide to 2-(1H-Pyrazol-3-yl)pyridine

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 2-(1H-Pyrazol-3-Yl)Pyridine

Cat. No.: B1273769

[Get Quote](#)

This technical guide provides a comprehensive overview of **2-(1H-Pyrazol-3-yl)pyridine**, a heterocyclic compound of significant interest in medicinal chemistry, organic synthesis, and materials science. This document is intended for researchers, scientists, and professionals in drug development, offering detailed information on its nomenclature, physicochemical properties, synthesis, and applications.

Nomenclature and Structure

The nomenclature of pyrazole derivatives can be complex due to tautomerism. For **2-(1H-Pyrazol-3-yl)pyridine**, the pyrazole ring can exist in two tautomeric forms, leading to interchangeable numbering of the pyrazole ring positions.

IUPAC Name: The preferred IUPAC name is 2-(1H-pyrazol-5-yl)pyridine[1]. However, it is widely referred to as **2-(1H-Pyrazol-3-yl)pyridine** in chemical literature and commercial catalogs. This ambiguity arises from the tautomeric nature of the unsubstituted pyrazole ring.

Synonyms: This compound is known by a variety of synonyms, reflecting its structure and common usage in research and commerce.

- 3-(2-Pyridyl)pyrazole[2][3][4]
- 2-(3-Pyrazolyl)pyridine
- 3-(pyridin-2-yl)pyrazole[1][5]

- Pyridine, 2-(1H-pyrazol-3-yl)-[1][4]
- 2-(Pyrazol-3-yl)-pyridine[1]
- 3-(2-pyridyl)pyrazole[6]
- 2-(1H-Pyrazol-5-yl)pyridine[1][4][6]
- 5-(2-pyridinyl)pyrazole[1]

CAS Number: 75415-03-1[1][3][4][5][7]

Physicochemical Properties

A summary of the key quantitative data for **2-(1H-Pyrazol-3-yl)pyridine** is presented in the table below. This data is essential for its handling, characterization, and application in experimental settings.

Property	Value	Source(s)
Molecular Formula	C ₈ H ₇ N ₃	[1][3][7]
Molecular Weight	145.16 g/mol	[1][6][7]
Melting Point	119 - 126 °C	[3][6]
Boiling Point	362.2 ± 17.0 °C at 760 mmHg	[6]
Density	1.2 ± 0.1 g/cm ³	[6]
XLogP3-AA	0.8	[1]
Hydrogen Bond Donor Count	1	[1]
Hydrogen Bond Acceptor Count	2	[1]
Rotatable Bond Count	1	[1]
Purity	Typically ≥95% - >98% (GC)	[3][4][5]

Spectroscopic Data

Spectroscopic data is crucial for the structural confirmation of **2-(1H-Pyrazol-3-yl)pyridine**.

- ¹H-NMR (400 MHz, CDCl₃): δ 8.66 (d, J = 4.8 Hz, 1H), 7.75 (d, J = 3.6 Hz, 2H), 7.67 (d, J = 2Hz, 1H), 7.23-7.27 (m, 1H), 6.81 (d, J = 2Hz, 1H).^{[8][9]}
- IR and Raman Spectra: FT-IR and FT-Raman spectra have been recorded and are available in spectral databases.^[1]

Experimental Protocols

The synthesis of **2-(1H-Pyrazol-3-yl)pyridine** can be achieved through various synthetic routes. A common and high-yielding method involves the reaction of a chalcone analog with hydrazine hydrate.

Synthesis of **2-(1H-Pyrazol-3-yl)pyridine** from 3-(dimethylamino)-1-(pyridin-2-yl)prop-2-en-1-one

This protocol describes the cyclization reaction with hydrazine hydrate to form the pyrazole ring.

Materials:

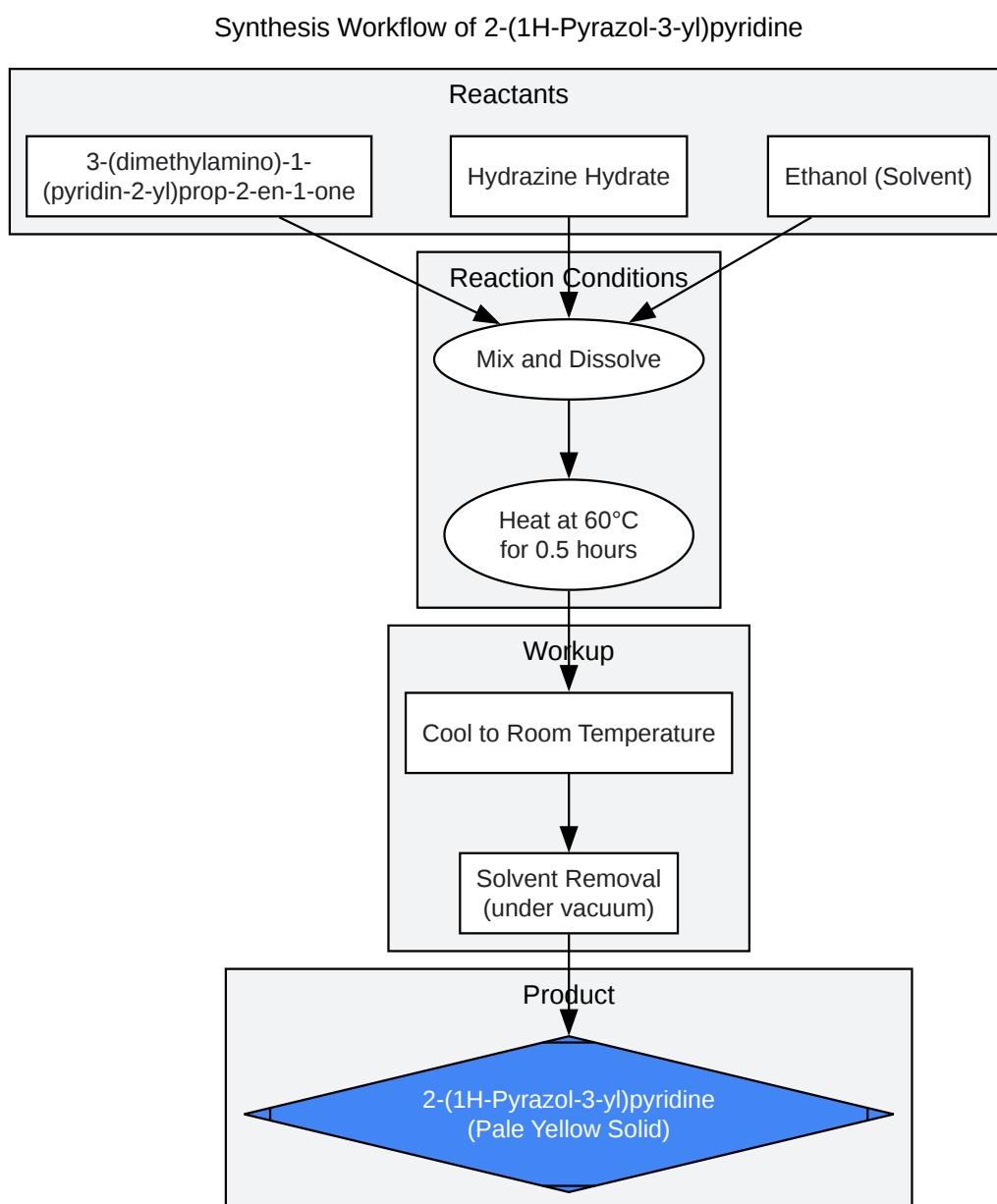
- 3-(dimethylamino)-1-(pyridin-2-yl)prop-2-en-1-one (Precursor)
- Hydrazine hydrate
- Ethanol

Procedure:

- Dissolve 1 gram (6.2 mmol) of 3-(dimethylamino)-1-(pyridin-2-yl)prop-2-en-1-one in 3.3 mL of ethanol.
- Add 2 mL of hydrazine hydrate to the solution.
- Heat the reaction mixture at 60°C for 30 minutes.

- After the reaction is complete, cool the mixture to room temperature.
- Remove the solvent under vacuum to yield the crude product.
- The resulting pale yellow solid is **2-(1H-pyrazol-3-yl)pyridine**. The reported yield is approximately 97.3%.^{[8][9]}

The following diagram illustrates the workflow for the synthesis of **2-(1H-Pyrazol-3-yl)pyridine**.



[Click to download full resolution via product page](#)

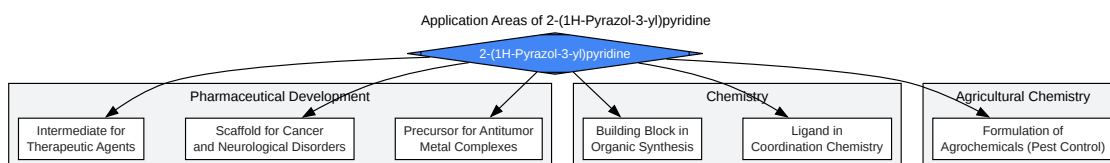
Caption: Synthesis workflow for **2-(1H-Pyrazol-3-yl)pyridine**.

Applications and Research Interest

2-(1H-Pyrazol-3-yl)pyridine is a versatile heterocyclic compound with a broad spectrum of applications, primarily driven by its ability to act as a scaffold in the design of more complex molecules.^[3]

- **Pharmaceutical Development:** It serves as a crucial intermediate in the synthesis of novel therapeutic agents.^[3] Its structure is a key component in compounds being investigated for the treatment of cancer and neurological disorders.^[3] The pyrazole and pyridine moieties can engage in various interactions with biological targets. It is also used to prepare pyrazolidine alcohol-copper complexes that exhibit antitumor activity.^[9]
- **Organic Synthesis:** As a building block, it facilitates the creation of more elaborate molecular architectures.^[3]
- **Materials Science:** In coordination chemistry, it functions as a ligand for the formation of metal complexes. These complexes can have applications as catalysts in organic reactions.^[3]
- **Agricultural Chemistry:** The scaffold is utilized in the development of agrochemicals for pest control, contributing to sustainable agricultural practices.^[3]

The diagram below illustrates the key application areas of **2-(1H-Pyrazol-3-yl)pyridine**.



[Click to download full resolution via product page](#)

Caption: Key application areas of **2-(1H-Pyrazol-3-yl)pyridine**.

Safety Information

According to the Globally Harmonized System (GHS) of Classification and Labelling of Chemicals, **2-(1H-Pyrazol-3-yl)pyridine** is associated with the following hazards:

- H302: Harmful if swallowed.
- H315: Causes skin irritation.
- H319: Causes serious eye irritation.

Appropriate personal protective equipment (PPE), including gloves and safety glasses, should be worn when handling this compound. Work should be conducted in a well-ventilated area.^[1]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 2-(1H-Pyrazol-3-Yl)Pyridine | C₈H₇N₃ | CID 2797657 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 2-(1H-Pyrazol-3-yl)pyridine | 75415-03-1 | TCI AMERICA [tcichemicals.com]
- 3. chemimpex.com [chemimpex.com]
- 4. CAS 75415-03-1: 2-(1H-Pyrazol-3-yl)pyridine | CymitQuimica [cymitquimica.com]
- 5. vibrantpharma.com [vibrantpharma.com]
- 6. 3-(2-pyridyl)pyrazole | CAS#:75415-03-1 | Chemsrce [chemsrc.com]
- 7. scbt.com [scbt.com]
- 8. 2-(1H-PYRAZOL-3-YL)PYRIDINE synthesis - chemicalbook [chemicalbook.com]

- 9. 2-(1H-PYRAZOL-3-YL)PYRIDINE | 75415-03-1 [chemicalbook.com]
- To cite this document: BenchChem. [An In-depth Technical Guide to 2-(1H-Pyrazol-3-yl)pyridine]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1273769#2-1h-pyrazol-3-yl-pyridine-iupac-name-and-synonyms]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com